

Essential Safety and Operational Guide for Handling ONT-993

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Compound of Interest

Compound Name: ONT-993

Cat. No.: B8770055

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **ONT-993**. The following procedures are based on best practices for handling potent research compounds and should be supplemented by a comprehensive, substance-specific Safety Data Sheet (SDS) obtained directly from the supplier.

Immediate Safety and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **ONT-993** was not publicly available at the time of this writing, the following personal protective equipment (PPE) is mandatory for handling potentially hazardous research chemicals. This guidance is based on general safety protocols for handling hazardous drugs and compounds with unknown toxicological profiles.

Recommended PPE for Handling **ONT-993**:

PPE Category	Item	Specifications and Use
Hand Protection	Double Gloves	Wear two pairs of chemotherapy-grade nitrile gloves that meet ASTM D6978 standards. Change gloves every 30 minutes or immediately if contaminated, torn, or punctured.
Body Protection	Disposable Gown	A disposable, lint-free gown that is resistant to chemical permeation. It should have long sleeves, a closed back, and knit or elastic cuffs.
Eye and Face Protection	Safety Goggles and Face Shield	Use chemical splash goggles and a full-face shield to protect against splashes and aerosols.
Respiratory Protection	N95 Respirator or Higher	For handling powdered ONT-993 or when there is a risk of aerosol generation, a NIOSH-approved N95 or higher-level respirator is required.

Operational Plans: Handling and Preparation

Engineering Controls:

- **Ventilation:** All handling of **ONT-993**, including weighing, reconstitution, and aliquoting, should be performed in a certified chemical fume hood or a Class II biological safety cabinet to minimize inhalation exposure.
- **Work Surface:** The work surface should be covered with a disposable, absorbent, plastic-backed pad to contain any spills. This pad should be discarded as hazardous waste after use.

Procedural Guidance:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by laying down a disposable pad and gathering all necessary equipment.
- Weighing: If working with powdered **ONT-993**, carefully weigh the required amount in the fume hood. Use anti-static weigh paper or a dedicated weighing vessel.
- Solubilization: **ONT-993** is soluble in DMSO.^{[1][2]} Prepare stock solutions by slowly adding the solvent to the powdered compound to avoid splashing. If necessary, use ultrasonic agitation to aid dissolution.^[1]
- Storage of Stock Solutions: Once prepared, stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.^[3] Store stock solutions at -20°C for up to one month or at -80°C for up to six months.^[3]

Disposal Plan

Proper disposal of **ONT-993** and contaminated materials is critical to prevent environmental contamination and accidental exposure. All waste generated from handling **ONT-993** should be considered hazardous waste.

Waste Segregation and Disposal:

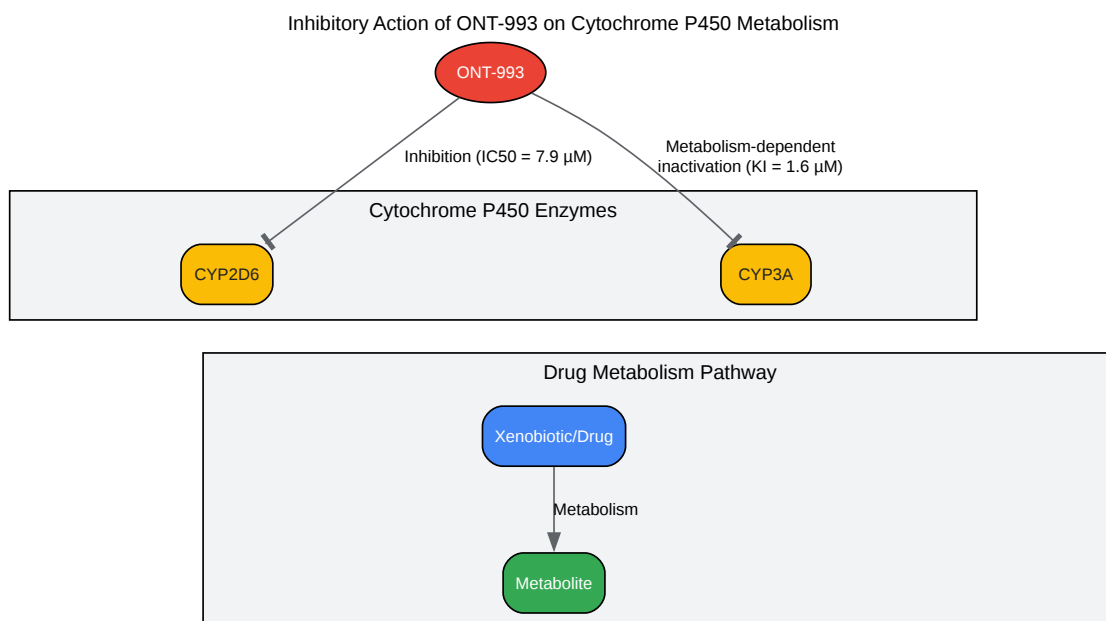
Waste Type	Disposal Procedure
Unused ONT-993	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Contaminated PPE	All disposable PPE (gloves, gown, etc.) should be placed in a designated hazardous waste container immediately after use.
Contaminated Labware	Disposable labware (pipette tips, tubes, etc.) should be discarded in a hazardous waste container. Reusable labware must be decontaminated according to institutional guidelines for hazardous chemicals.
Liquid Waste	Collect all liquid waste containing ONT-993 in a sealed, properly labeled hazardous waste container. Do not dispose of down the drain.

All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with federal, state, and local regulations.

Mechanism of Action and Experimental Workflow

ONT-993 is an aliphatic hydroxylated metabolite that functions as an inhibitor of Cytochrome P450 enzymes, specifically CYP2D6 and CYP3A. Its primary mechanism of action involves the inhibition of these enzymes, which are crucial for the metabolism of a wide range of xenobiotics, including many therapeutic drugs.

Below is a diagram illustrating the inhibitory effect of **ONT-993** on drug metabolism pathways.



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